Spectroscopic Analysis of 4-Ethyl-3-nitropyridin-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Ethyl-3-nitropyridin-2-amine*
CAS No.:	*70936-16-2*
Cat. No.:	*B1424373*

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A Note to Our Audience of Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search of scientific literature and chemical databases, it has been determined that publicly available experimental spectroscopic data (^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry) for the specific compound **4-Ethyl-3-nitropyridin-2-amine** is not readily accessible. The creation of an in-depth technical guide on the core spectroscopic features of a molecule is contingent upon the availability of this primary experimental data. Without it, a detailed analysis and interpretation that meets the rigorous standards of scientific integrity and expertise required for this audience cannot be provided.

The following guide has been structured as a template to demonstrate the depth of analysis, data presentation, and methodological detail that would be applied to the spectroscopic characterization of a novel or uncharacterized compound, should the requisite data become available. For illustrative purposes, we will frame the discussion around the expected spectroscopic characteristics of **4-Ethyl-3-nitropyridin-2-amine**, based on established principles of spectroscopy and data from structurally related analogs. This approach is intended to serve as a methodological framework for researchers who may synthesize this compound and acquire the necessary data.

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Introduction: The Structural Significance of 4-Ethyl-3-nitropyridin-2-amine

Substituted nitropyridines are a class of heterocyclic compounds of significant interest in medicinal chemistry and materials science. The specific arrangement of the amino, nitro, and ethyl groups on the pyridine ring of **4-Ethyl-3-nitropyridin-2-amine** creates a unique electronic and steric environment. The electron-donating amino group and the electron-withdrawing nitro group, in conjunction with the alkyl substituent, are expected to profoundly influence the molecule's reactivity, intermolecular interactions, and, consequently, its biological activity.

Accurate structural elucidation through spectroscopic methods is the foundational step in understanding the properties of this molecule and is a critical component of any drug discovery and development pipeline. This guide will outline the expected outcomes and analytical logic for Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) in the characterization of **4-Ethyl-3-nitropyridin-2-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. For **4-Ethyl-3-nitropyridin-2-amine**, both ^{1}H and ^{13}C NMR would provide unambiguous evidence for its structure.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is anticipated to show distinct signals for each of the non-equivalent protons in the molecule. The chemical shifts are influenced by the electronic environment, with electron-withdrawing groups like the nitro group causing downfield shifts (to higher ppm values) and electron-donating groups like the amino group causing upfield shifts (to lower ppm values).

Table 1: Predicted ^{1}H NMR Data for **4-Ethyl-3-nitropyridin-2-amine**

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.0 - 8.2	Doublet	1H	H-6	The proton at position 6 is adjacent to the ring nitrogen and is expected to be the most downfield aromatic proton. It would likely appear as a doublet due to coupling with H-5.
~6.5 - 6.7	Doublet	1H	H-5	This proton is coupled to H-6 and is influenced by the electron-donating amino group at position 2, shifting it upfield relative to H-6.
~5.5 - 6.5	Broad Singlet	2H	$-NH_2$	The protons of the primary amine are expected to be broad due to quadrupole broadening from the nitrogen atom and potential hydrogen

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				bonding. The chemical shift can be highly variable depending on the solvent and concentration.
~2.6 - 2.8	Quartet	2H	-CH_2-	The methylene protons of the ethyl group are adjacent to the aromatic ring and would appear as a quartet due to coupling with the methyl protons.
~1.2 - 1.4	Triplet	3H	-CH_3	The terminal methyl protons of the ethyl group would appear as a triplet due to coupling with the methylene protons.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Ethyl-3-nitropyridin-2-amine** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent is critical as it can influence the chemical shifts, particularly of the amine protons.
- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Obtain a standard one-dimensional ^{1}H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.

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- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals. Chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS at 0.00 ppm).

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information on the number of non-equivalent carbon atoms and their chemical environment.

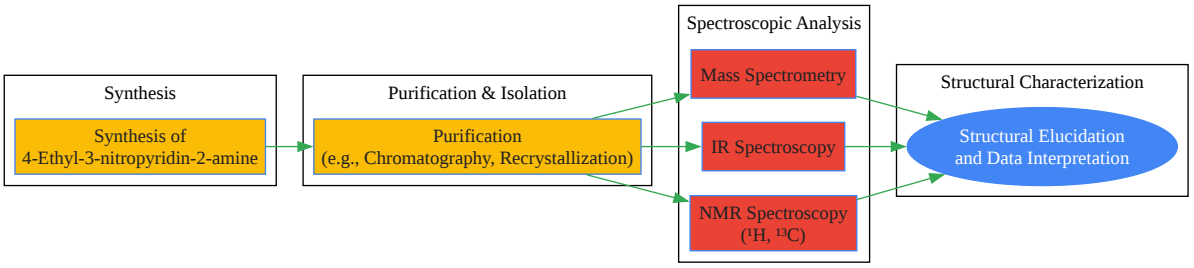
Table 2: Predicted ^{13}C NMR Data for **4-Ethyl-3-nitropyridin-2-amine**

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~155 - 160	C-2	The carbon bearing the amino group is expected to be significantly downfield.
~145 - 150	C-4	The carbon with the ethyl group will be influenced by both the adjacent nitro group and the ring nitrogen.
~135 - 140	C-6	This carbon is adjacent to the ring nitrogen.
~130 - 135	C-3	The carbon attached to the nitro group will be deshielded.
~105 - 110	C-5	This carbon is expected to be the most upfield of the aromatic carbons due to the influence of the amino group.
~22 - 26	$-CH_2-$	The methylene carbon of the ethyl group.
~12 - 15	$-CH_3$	The methyl carbon of the ethyl group.

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Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Acquire the spectrum on the same NMR spectrometer.
- Data Acquisition: Obtain a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the data similarly to the ^{1}H NMR spectrum.



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